

# Dibutyl Ether: A Comprehensive Technical Guide for Researchers

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## Compound of Interest

Compound Name: *Dibutyl ether*

Cat. No.: *B3395818*

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This technical guide provides an in-depth overview of **dibutyl ether**, a versatile and widely used solvent in research and industry. The document details its chemical and physical properties, synthesis protocols, key applications, and safety information, tailored for researchers, scientists, and drug development professionals.

## Core Properties of Dibutyl Ether

**Dibutyl ether**, also known as di-n-butyl ether or 1-butoxybutane, is a colorless, flammable liquid with a characteristic ethereal odor.<sup>[1][2]</sup> Its low water solubility and high boiling point make it a suitable solvent for a variety of organic reactions.<sup>[3]</sup>

## Physicochemical Data

The key physicochemical properties of **dibutyl ether** are summarized in the table below for easy reference.

Property	Value
CAS Number	142-96-1[2][4]
Molecular Weight	130.23 g/mol
Molecular Formula	C <sub>8</sub> H <sub>18</sub> O[2][4]
Density	0.769 g/cm <sup>3</sup> at 20 °C
Boiling Point	140-143 °C
Melting Point	-98 °C to -95 °C[5]
Flash Point	25 °C (77 °F)[2][5]
Autoignition Temperature	175 °C (347 °F)[2]
Solubility in Water	0.3 g/L[2]
Vapor Pressure	6.4 hPa at 20 °C
Refractive Index (n <sup>20</sup> /D)	1.399[4][5]

## Safety and Handling

**Dibutyl ether** is a flammable liquid and vapor.[6][7] It can form explosive peroxides upon exposure to air and light, and therefore should be stored in tightly sealed containers in a cool, dry, and well-ventilated area away from ignition sources.[5][8][9] It is irritating to the skin, eyes, and respiratory system.[6][10] Appropriate personal protective equipment, including gloves and safety goggles, should be worn when handling this chemical.[11]

## Synthesis of Dibutyl Ether

The primary industrial method for synthesizing **dibutyl ether** is the acid-catalyzed dehydration of 1-butanol.[1][12]

## Experimental Protocol: Dehydration of 1-Butanol

This protocol describes a laboratory-scale synthesis of **dibutyl ether** from 1-butanol using sulfuric acid as a catalyst.

## Materials:

- 1-Butanol
- Concentrated sulfuric acid
- 5% Sodium hydroxide solution
- Saturated calcium chloride solution
- Anhydrous calcium chloride
- Boiling chips

## Equipment:

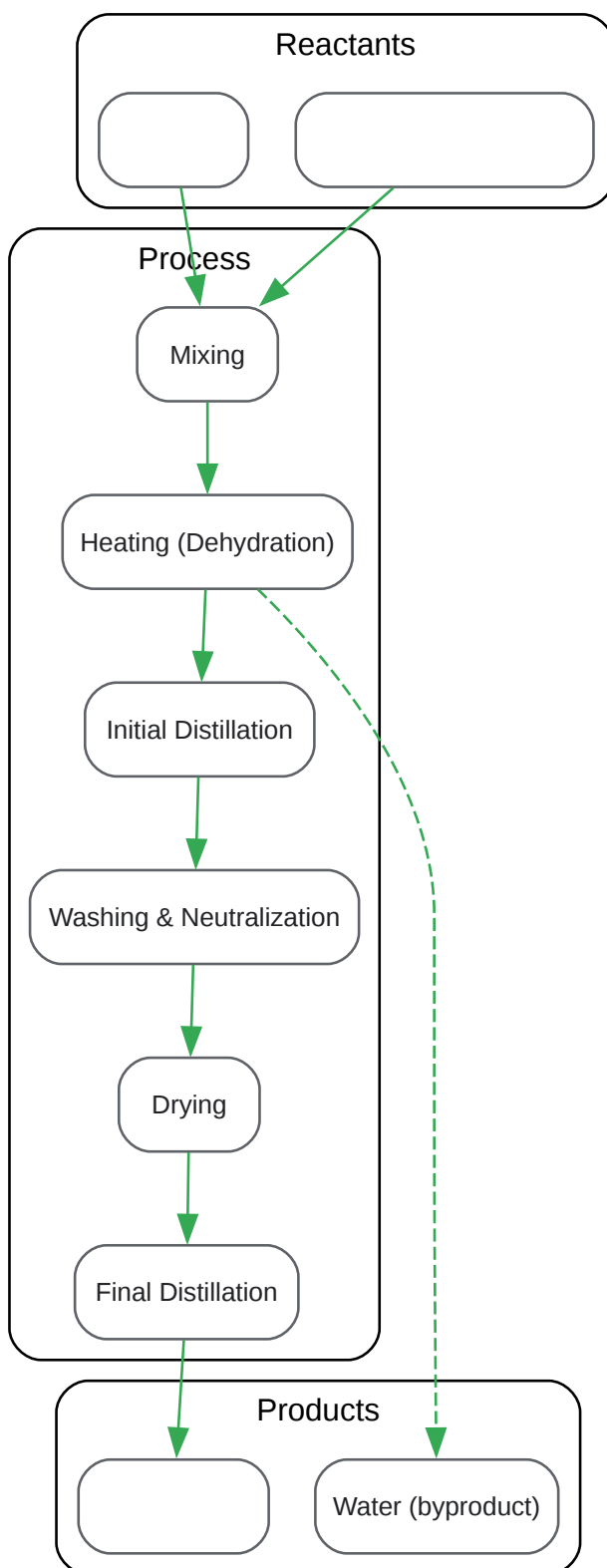
- Round-bottom flask (250 mL)
- Distillation apparatus with a condenser
- Separatory funnel
- Heating mantle
- Beakers and Erlenmeyer flasks

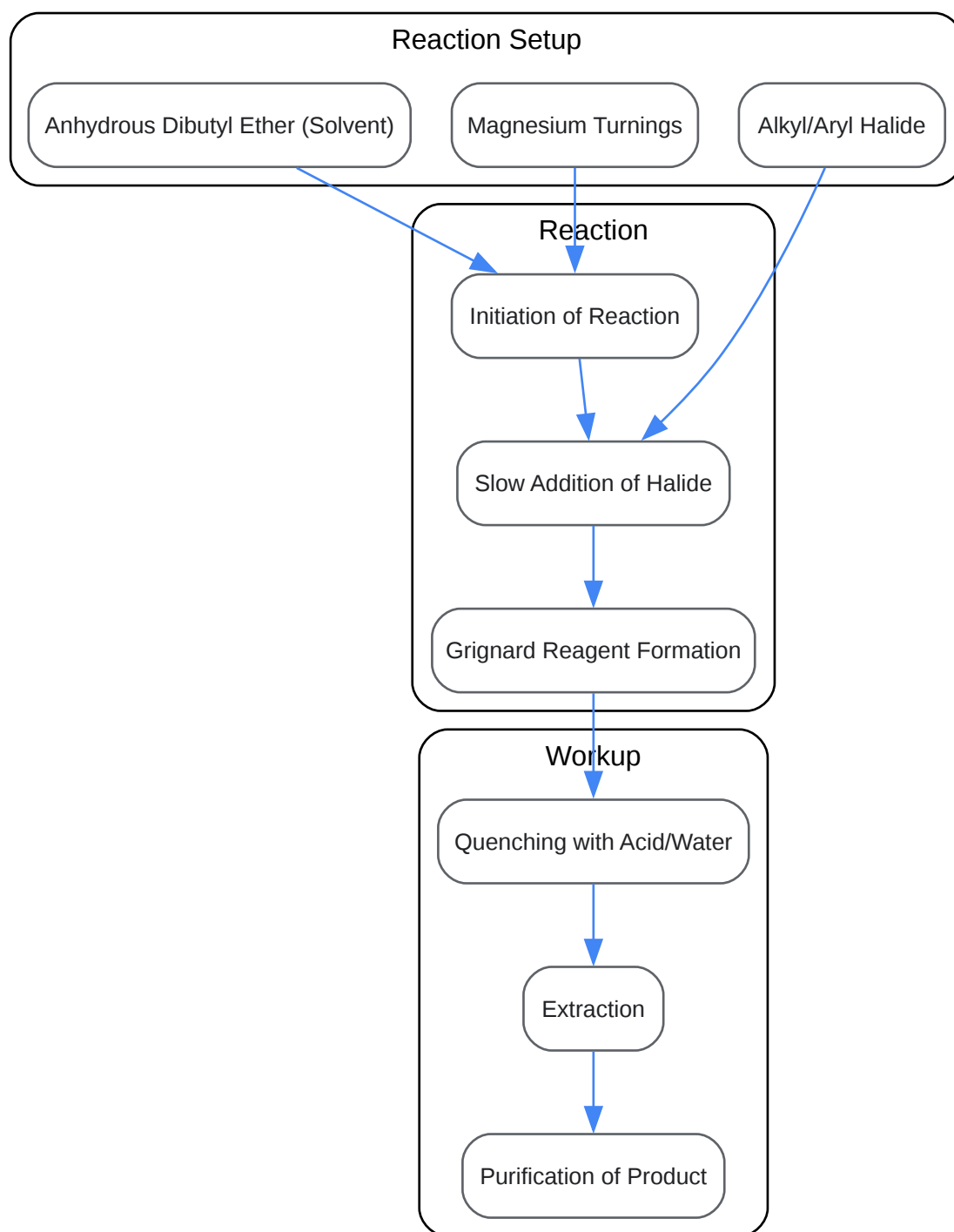
## Procedure:

- Carefully add 31 mL of n-butanol to a 250 mL three-necked flask.[\[12\]](#)
- Slowly and with constant shaking, add 4.5 mL of concentrated sulfuric acid to the flask.[\[12\]](#)
- Add a few boiling chips to the mixture to ensure smooth boiling.
- Assemble the distillation apparatus and heat the mixture gently using a heating mantle. The reaction temperature should be maintained to favor ether formation while minimizing the formation of butene, a potential side product.[\[13\]](#)
- Collect the distillate, which will consist of **dibutyl ether**, unreacted butanol, and water.

- Transfer the distillate to a separatory funnel and wash it with a 5% sodium hydroxide solution to remove any acidic impurities.
- Subsequently, wash the organic layer with a saturated calcium chloride solution to remove unreacted butanol.
- Separate the organic layer and dry it over anhydrous calcium chloride.
- Perform a final distillation to purify the **dibutyl ether**, collecting the fraction that boils at approximately 141-142 °C.

## Synthesis Workflow





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